

# Technical Support Center: BX048 Neodymium Magnet

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## Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

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This guide provides researchers, scientists, and drug development professionals with essential information to prevent the demagnetization of the **BX048** Neodymium block magnet and similar rare-earth magnets used in experimental setups.

## Frequently Asked Questions (FAQs)

Q1: What is a **BX048** magnet?

The **BX048** is a high-strength block magnet composed of Grade N42 Neodymium (NdFeB), a type of rare-earth magnetic material.[1][2][3] It is known for its superior magnetic performance and is coated with a triple layer of nickel-copper-nickel (Ni-Cu-Ni) to enhance corrosion resistance.[4][5] These magnets are often used in applications requiring strong, compact magnetic fields, such as in sensors, electronics, and various medical devices.[3]

Q2: What is demagnetization?

Demagnetization is the process by which a magnetic material loses its magnetism, resulting in a reduction or complete loss of its magnetic properties.[6] While permanent magnets like the **BX048** are designed to retain their magnetism for a long time, certain environmental and physical factors can cause them to weaken prematurely.[6] Once a high-grade rare-earth magnet loses its strength, it cannot be "recharged".[6]

Q3: What are the primary causes of demagnetization for the **BX048** magnet?

The primary factors that can lead to the demagnetization of a Neodymium magnet like the **BX048** are:

- **High Temperatures:** Every magnet has a maximum operating temperature and a Curie temperature. Exceeding these thresholds can cause irreversible loss of magnetism.[7] For the standard N42 grade **BX048**, the maximum operating temperature is 80°C (176°F).[3][5]
- **Opposing Magnetic Fields:** Exposure to strong magnetic fields from other magnets or electromagnetic coils that are oriented in opposition to the magnet's own field can cause it to lose strength.[7] Storing magnets with their like poles facing each other can lead to gradual demagnetization.
- **Physical Shock and Vibration:** Rough handling, such as dropping or banging the magnet, can damage it.[6] Severe impacts can misalign the internal magnetic domains, leading to a reduction in magnetic strength.
- **Corrosion:** The Nickel coating on the **BX048** protects the Neodymium material from corrosion.[3][4] If this coating is damaged and moisture or oxygen reaches the magnet material, it can lead to degradation and loss of magnetic properties.[6]

## Troubleshooting Guide

Q1: My **BX048** magnet seems to have lost some of its strength. What could have happened?

A perceived loss in strength could be due to several factors. Review the primary causes of demagnetization listed above. Check if the magnet has been exposed to temperatures exceeding its 80°C limit, brought into close contact with strong, opposing magnetic fields, or subjected to physical shock.[5][6][7] Inspect the nickel coating for any chips or cracks that might expose the magnet material to the elements.

Q2: I accidentally dropped the **BX048** magnet. Is it damaged?

Dropping a Neodymium magnet can cause both physical and magnetic damage.[6] Carefully inspect the magnet for any visible cracks, chips, or damage to the protective coating. Even without visible damage, a significant impact can still misalign the internal magnetic structure and reduce its pull force. It is advisable to test its magnetic field strength if you have a Gaussmeter or compare its pull force to an undamaged magnet of the same type.

Q3: Can I use the **BX048** in a heated experimental setup?

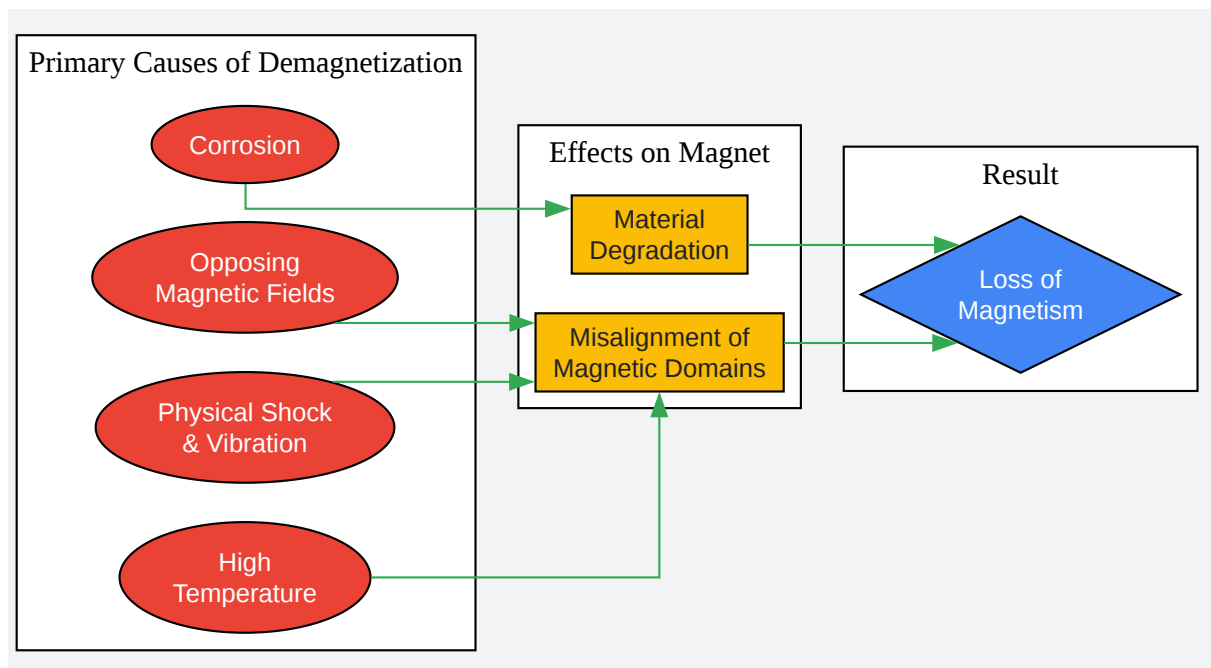
You can use the **BX048** in heated setups, but you must ensure the temperature does not exceed its maximum operating temperature of 80°C (176°F).[3][5] Exceeding this temperature will lead to a loss of magnetic strength.[7] If your application requires higher operating temperatures, you should consider using a higher-temperature grade of Neodymium magnet (e.g., SH, EH grades) or a different magnetic material like Samarium Cobalt (SmCo).[7][8]

## Data Presentation

Table 1: Technical Specifications of the **BX048** Magnet

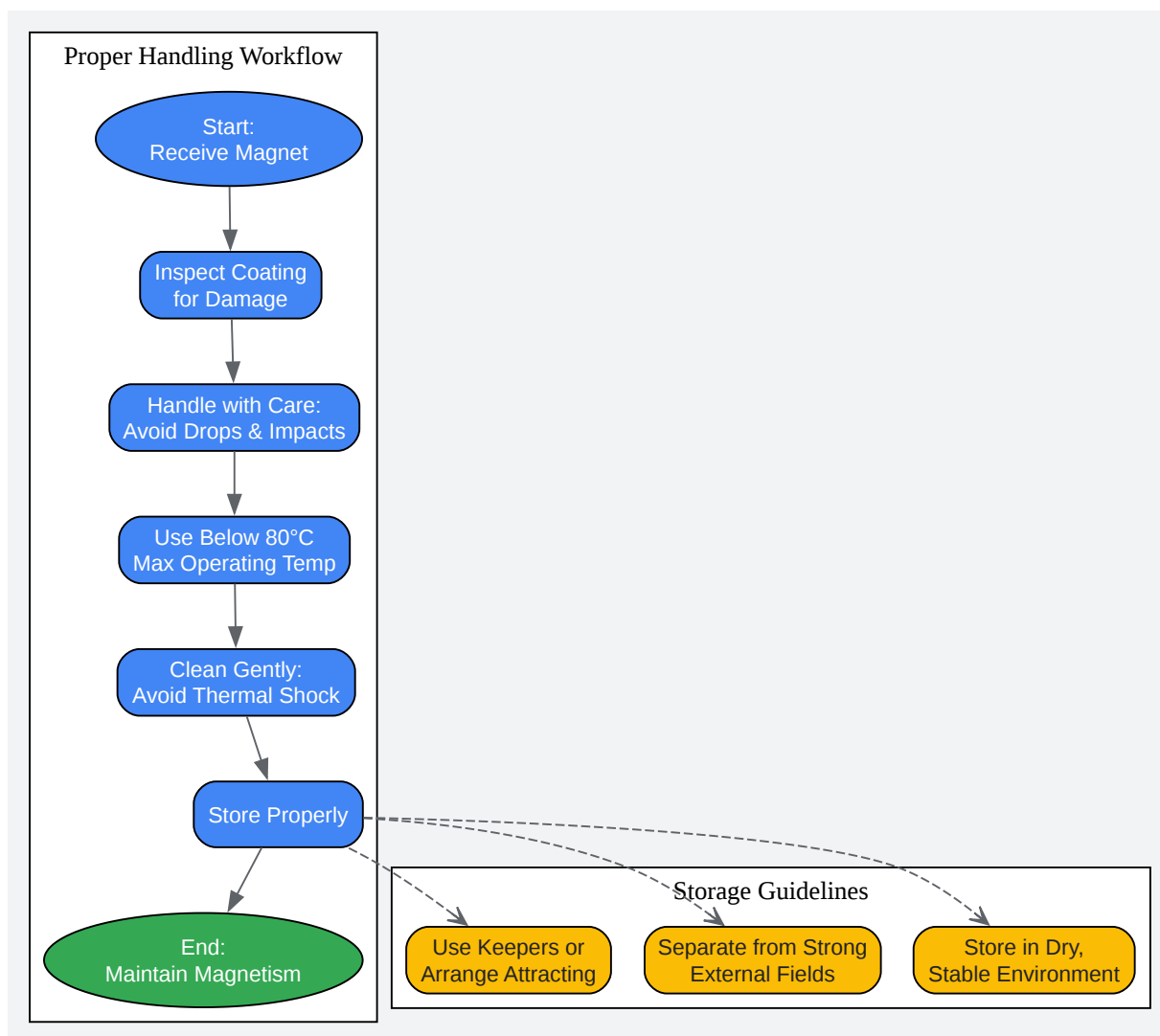
Specification	Value
Material	Neodymium (NdFeB), Grade N42[1][2][3]
Dimensions	1" x 1/4" x 1/2" (25.4 x 6.35 x 12.7 mm)[4]
Coating	Nickel-Copper-Nickel (Ni-Cu-Ni)[2][4][5]
Magnetization Direction	Through Thickness[1][2]
Pull Force	~18.71 lbs[1][2]
Surface Field	~4876 - 5876 Gauss[4][5]
Max. Operating Temperature	80°C / 176°F[3][5]
Weight	~0.54 oz (15.4 g)[1][4]

## Mandatory Visualization



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Caption: Key factors leading to the demagnetization of permanent magnets.



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Caption: Workflow for handling and storing magnets to prevent demagnetization.

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## References

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